

1-[(Benzylcarbamoyl)carbonyl]-4-methylpiperidine-4-carboxylic acid structure elucidation

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Compound of Interest

Compound Name: 1-[(Benzylcarbamoyl)carbonyl]-4-methylpiperidine-4-carboxylic acid

Cat. No.: B1318966

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An in-depth technical guide to the structure elucidation of **1-[(Benzylcarbamoyl)carbonyl]-4-methylpiperidine-4-carboxylic acid**, designed for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of the analytical techniques and methodologies required to confirm the molecular structure of this compound.

Introduction

1-[(Benzylcarbamoyl)carbonyl]-4-methylpiperidine-4-carboxylic acid is a heterocyclic compound often utilized as a building block in the synthesis of more complex molecules, particularly in pharmaceutical research. Its structure incorporates a piperidine ring, a Cbz (carboxybenzyl) protecting group on the nitrogen, and a carboxylic acid functional group. Accurate structural elucidation is critical to ensure the identity and purity of the compound for subsequent applications. This guide details the analytical workflow for its characterization.

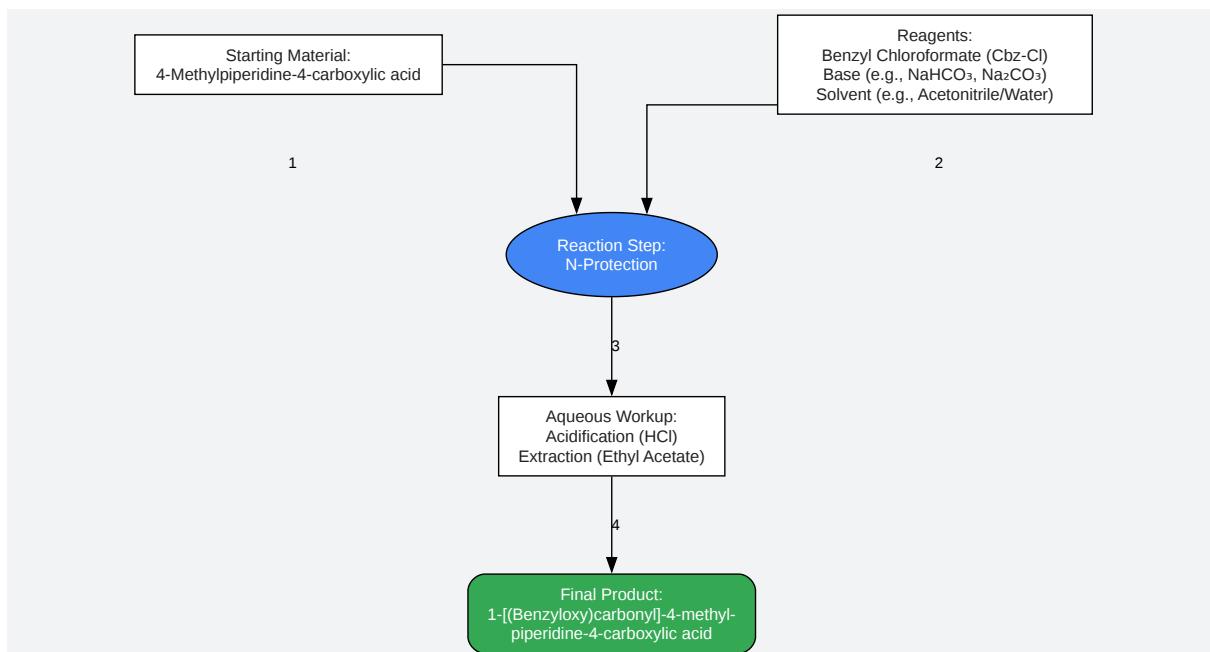
Molecular Overview

The fundamental properties of the target compound are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₉ NO ₄	[1]
Molecular Weight	277.31 g/mol	[1]
CAS Number	203522-12-7	[1] [2]
Common Synonyms	1-N-Cbz-4-methylpiperidine-4-carboxylic acid	[2] [3]
Physical Form	Solid	[2]

Synthesis Pathway

The compound is typically synthesized by the N-protection of 4-methylpiperidine-4-carboxylic acid using benzyl chloroformate. This reaction, a standard procedure for introducing a Cbz group, is illustrated in the workflow below.

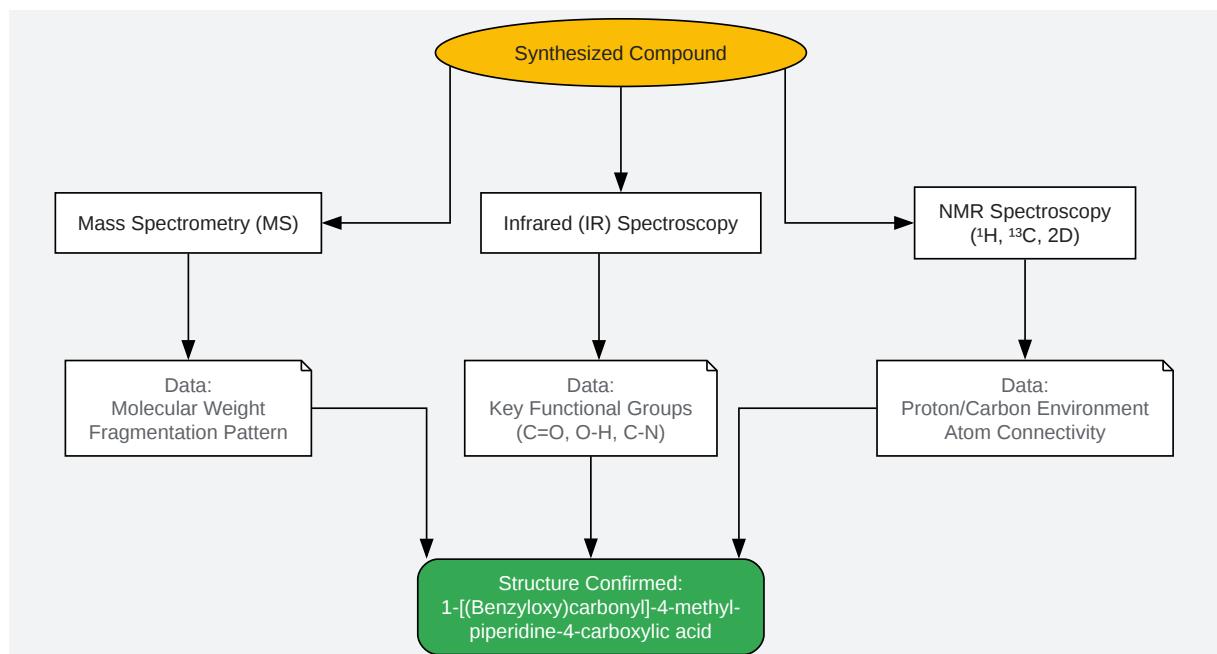


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Caption: General synthesis workflow for **1-[(Benzyl)carbonyl]-4-methylpiperidine-4-carboxylic acid**.

Structural Elucidation Workflow

Confirming the structure of the synthesized product requires a combination of spectroscopic techniques. The logical flow for analysis is depicted below. Each method provides complementary information that, when combined, unequivocally identifies the molecule.



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References

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- 2. 1-Cbz-4-methylpiperidine-4-carboxylic acid Aldrich CPR AldrichCPR AldrichCPR AldrichCPR 203522-12-7 [sigmaaldrich.com]

- 3. 203522-12-7 CAS MSDS (1-N-Cbz-4-Methylpiperidine-4-carboxylic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [1-[(Benzyl)carbonyl]-4-methylpiperidine-4-carboxylic acid structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1318966#1-benzylcarbonyl-4-methylpiperidine-4-carboxylic-acid-structure-elucidation>]

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